A Comparative Guide to the Structural Characterization of 3-cyclopentyl-N-methylpropanamide

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Compound of Interest

Compound Name:	*3-cyclopentyl-N-methylpropanamide*
CAS No.:	*153035-41-7*
Cat. No.:	*B118925*

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For researchers, scientists, and professionals in drug development, the precise structural elucidation of novel chemical entities is a cornerstone of rigorous scientific inquiry. This guide provides an in-depth analysis of the expected structural characterization data for **3-cyclopentyl-N-methylpropanamide**, a molecule of interest in medicinal chemistry and materials science. Due to the limited availability of published experimental spectra for this specific compound, this guide will leverage established principles of spectroscopy and comparative data from analogous structures to predict its spectral features. We will compare these predicted data with the experimental data of two relevant compounds: N-methylpropanamide and N-cyclohexylpropanamide, to highlight key structural-spectral correlations.

Introduction: The Structural Significance of 3-cyclopentyl-N-methylpropanamide

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3-cyclopentyl-N-methylpropanamide incorporates several key structural features: a secondary amide linkage, a flexible propanamide chain, a bulky cyclopentyl group, and a terminal N-methyl group. The interplay of these moieties dictates the molecule's physicochemical properties, including its solubility, lipophilicity, and potential for intermolecular interactions. Accurate structural verification is paramount for understanding its behavior in biological and chemical systems. This guide will focus on the three primary techniques for structural characterization: Nuclear Magnetic Resonance (NMR) Spectroscopy, Infrared (IR) Spectroscopy, and Mass Spectrometry (MS).

Predicted and Comparative Spectral Data

The following tables summarize the predicted spectral data for **3-cyclopentyl-N-methylpropanamide** and the experimental data for our chosen comparative compounds.

Table 1: Predicted ^{1}H NMR Data for **3-cyclopentyl-N-methylpropanamide** and Comparative Compounds

Compound	Proton Assignment	Predicted/Experimental Chemical Shift (δ, ppm)	Multiplicity
3-cyclopentyl-N-methylpropanamide	-CH_3 (N-methyl)	~2.7 - 2.8	Singlet
	-CH_2-C=O (α to carbonyl)	~2.1 - 2.3	Triplet
	-CH_2-CH_2-C=O (β to carbonyl)	~1.6 - 1.8	Multiplet
	Cyclopentyl -CH-	~1.7 - 1.9	Multiplet
	Cyclopentyl -CH_2-	~1.0 - 1.6	Multiplet
N-methylpropanamide	-CH_3 (N-methyl)	~2.77	Doublet
	-CH_2-C=O (α to carbonyl)	~2.16	Quartet
	CH_3-CH_2- (terminal methyl)	~1.12	Triplet
N-cyclohexylpropanamide	-CH- (cyclohexyl, attached to N)	~3.6 - 3.8	Multiplet
	-CH_2-C=O (α to carbonyl)	~2.1 - 2.3	Quartet
	CH_3-CH_2- (terminal methyl)	~1.1 - 1.2	Triplet
	Cyclohexyl -CH_2-	~1.0 - 1.9	Multiplet

Note: Predicted values for **3-cyclopentyl-N-methylpropanamide** are based on typical chemical shifts for similar functional groups.[1]

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Table 2: Predicted ^{13}C NMR Data for **3-cyclopentyl-N-methylpropanamide** and Comparative Compounds

Compound	Carbon Assignment	Predicted/Experimental Chemical Shift (δ, ppm)
3-cyclopentyl-N-methylpropanamide	C=O (carbonyl)	~173 - 175
-CH_3 (N-methyl)	~26 - 28	
-CH_2-C=O (α to carbonyl)	~35 - 37	
-CH_2-CH_2-C=O (β to carbonyl)	~32 - 34	
Cyclopentyl -CH-	~38 - 40	
Cyclopentyl -CH_2-	~25 - 33	
N-methylpropanamide	C=O (carbonyl)	~174.5
-CH_3 (N-methyl)	~26.2	
-CH_2-C=O (α to carbonyl)	~29.8	
CH_3-CH_2- (terminal methyl)	~10.0	
N-cyclohexylpropanamide	C=O (carbonyl)	~172 - 174
-CH- (cyclohexyl, attached to N)	~48 - 50	
-CH_2-C=O (α to carbonyl)	~30 - 32	
CH_3-CH_2- (terminal methyl)	~9 - 11	
Cyclohexyl -CH_2-	~25 - 34	

Note: Predicted values for **3-cyclopentyl-N-methylpropanamide** are based on typical chemical shifts for similar functional groups and data available on PubChem for related compounds.[1][2][3]

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Table 3: Predicted IR Absorption Data for **3-cyclopentyl-N-methylpropanamide** and Comparative Compounds

Compound	Functional Group Vibration	Predicted/Experimental Wavenumber (cm^{-1})	Intensity
3-cyclopentyl-N-methylpropanamide	C=O stretch (Amide I band)	~1630 - 1660	Strong, Sharp
	N-H bend (Amide II band - for secondary amides)	N/A (Tertiary Amide)	N/A
	C-H stretch (sp^3 C-H)	~2850 - 2960	Strong, Sharp
	C-N stretch	~1250 - 1350	Medium
N-methylpropanamide	C=O stretch (Amide I band)	~1645	Strong, Sharp
	N-H bend (Amide II band)	~1550	Medium
	C-H stretch (sp^3 C-H)	~2870 - 2970	Strong, Sharp
	N-H stretch	~3300 (broad)	Medium
N-cyclohexylpropanamide	C=O stretch (Amide I band)	~1630 - 1650	Strong, Sharp
	N-H bend (Amide II band)	~1540 - 1560	Medium
	C-H stretch (sp^3 C-H)	~2850 - 2940	Strong, Sharp
	N-H stretch	~3280 - 3320 (broad)	Medium

Note: Predicted values for **3-cyclopentyl-N-methylpropanamide** are based on established IR correlation tables.[4]

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Table 4: Predicted Mass Spectrometry Data for **3-cyclopentyl-N-methylpropanamide** and Comparative Compounds

Compound	Molecular Formula	Molecular Weight (g/mol)	Predicted Molecular Ion (m/z)	Key Predicted Fragments (m/z)
3-cyclopentyl-N-methylpropanamide	$C_9H_{17}NO$	155.24	155	112, 86, 72, 58, 44
N-methylpropanamide	C_4H_9NO	87.12	87	58, 44, 29
N-cyclohexylpropanamide	$C_9H_{17}NO$	155.24	155	126, 98, 83, 57, 44

Note: Predicted fragments are based on common amide fragmentation pathways such as alpha-cleavage and McLafferty rearrangement.[5][6][7][8]

In-Depth Analysis and Causality of Spectral Features

NMR Spectroscopy: A Window into the Carbon-Hydrogen Framework

^{1}H NMR: The proton NMR spectrum of **3-cyclopentyl-N-methylpropanamide** is expected to be characterized by several key regions. The N-methyl protons will likely appear as a singlet around 2.7-2.8 ppm. The methylene protons adjacent to the carbonyl group (α-protons) are deshielded and should resonate as a triplet around 2.1-2.3 ppm. The β-protons will be further upfield. The cyclopentyl protons will present as a complex multiplet in the aliphatic region (1.0-1.9 ppm), a characteristic feature of cycloalkanes.

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Comparative Insight: In contrast, N-methylpropanamide shows a doublet for the N-methyl group due to coupling with the N-H proton, a feature absent in the tertiary amide structure of our target compound. N-cyclohexylpropanamide would show a more complex multiplet for its cycloalkyl protons, potentially with a broader chemical shift range compared to the cyclopentyl group.

^{13}C NMR: The carbonyl carbon of **3-cyclopentyl-N-methylpropanamide** is predicted to have a chemical shift in the range of 173-175 ppm, typical for amides. The N-methyl carbon will likely be around 26-28 ppm. The carbons of the cyclopentyl ring are expected in the 25-40 ppm range, with the methine carbon being the most downfield.[1]

Comparative Insight: The carbonyl chemical shift is not expected to vary significantly between the three compounds. The primary difference will be in the aliphatic region. N-methylpropanamide will have a simpler spectrum with only three aliphatic signals. N-cyclohexylpropanamide will show a distinct set of signals for the cyclohexyl ring, which can be compared to the cyclopentyl signals to understand the effect of ring size on the electronic environment of the carbon atoms.

Infrared Spectroscopy: Probing Functional Groups

The IR spectrum of **3-cyclopentyl-N-methylpropanamide** will be dominated by a strong, sharp absorption band between 1630-1660 cm^{-1} corresponding to the C=O stretching vibration (Amide I band).[4] The absence of a significant N-H stretching band around 3300 cm^{-1} and an N-H bending band (Amide II) around 1550 cm^{-1} will confirm its tertiary amide nature. The spectrum will also feature strong C-H stretching bands from the alkyl portions of the molecule between 2850 and 2960 cm^{-1}.

Comparative Insight: Both N-methylpropanamide and N-cyclohexylpropanamide, being secondary amides, will exhibit a characteristic N-H stretching band (typically broad due to hydrogen bonding) and an Amide II band, which are absent in our target molecule. This provides a clear diagnostic to distinguish between secondary and tertiary amides.

Mass Spectrometry: Unraveling the Molecular Fragmentation

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The electron ionization (EI) mass spectrum of **3-cyclopentyl-N-methylpropanamide** is expected to show a molecular ion peak at m/z 155. Key fragmentation pathways for aliphatic amides include α-cleavage on either side of the carbonyl group.[5][6][7][8] We can predict the following significant fragments:

- Loss of the cyclopentylmethyl group: leading to a fragment at m/z 72.
- Loss of the ethyl-carbonyl-N-methyl group: leading to a cyclopentyl fragment at m/z 69.
- McLafferty rearrangement: if sterically feasible, could lead to a fragment at m/z 86.
- Cleavage of the N-methyl bond: resulting in a fragment at m/z 140.

Comparative Insight: N-methylpropanamide (m/z 87) would show characteristic fragments at m/z 58 and 44. N-cyclohexylpropanamide (m/z 155) would yield fragments corresponding to the loss of the propyl group (m/z 126) and the cyclohexyl group (m/z 57), allowing for a direct comparison of fragmentation patterns based on the cycloalkyl substituent.

Experimental Protocols

The following are detailed, step-by-step methodologies for the key experiments discussed.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: Dissolve 5-10 mg of the amide sample in approximately 0.6 mL of a deuterated solvent (e.g., $CDCl_3$, DMSO-d_6) in a clean, dry NMR tube.
- Instrument Setup: Place the NMR tube in the spectrometer. Tune and shim the instrument to optimize the magnetic field homogeneity.
- ^1H NMR Acquisition:
  - Acquire a single-pulse ^1H NMR spectrum.
  - Set the spectral width to cover the expected range of proton chemical shifts (e.g., 0-12 ppm).
  - Use a pulse angle of 30-45 degrees and a relaxation delay of 1-2 seconds.

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- Co-add 16-64 scans to achieve an adequate signal-to-noise ratio.

- ^{13}C NMR Acquisition:
  - Acquire a proton-decoupled ^{13}C NMR spectrum.
  - Set the spectral width to cover the expected range of carbon chemical shifts (e.g., 0-200 ppm).
  - Use a pulse angle of 45-60 degrees and a relaxation delay of 2-5 seconds.
  - Co-add a sufficient number of scans (typically several hundred to thousands) to obtain a good signal-to-noise ratio.

- Data Processing: Apply Fourier transformation, phase correction, and baseline correction to the acquired free induction decays (FIDs) to obtain the final spectra. Reference the spectra to the residual solvent peak or an internal standard (e.g., TMS).

Fourier-Transform Infrared (FT-IR) Spectroscopy

- Sample Preparation (Attenuated Total Reflectance - ATR):
  - Ensure the ATR crystal is clean by wiping it with a suitable solvent (e.g., isopropanol) and allowing it to dry completely.
  - Place a small amount of the neat liquid or solid sample directly onto the ATR crystal.
  - Apply pressure using the anvil to ensure good contact between the sample and the crystal.

- Background Collection: Collect a background spectrum of the empty, clean ATR crystal. This will be automatically subtracted from the sample spectrum.

- Sample Spectrum Acquisition:
  - Collect the sample spectrum over the desired wavenumber range (e.g., 4000-400 cm^{-1}).
  - Co-add 16-32 scans at a resolution of 4 cm^{-1} for a good quality spectrum.

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- Data Analysis: Identify the characteristic absorption bands and compare them to correlation tables to assign functional groups.

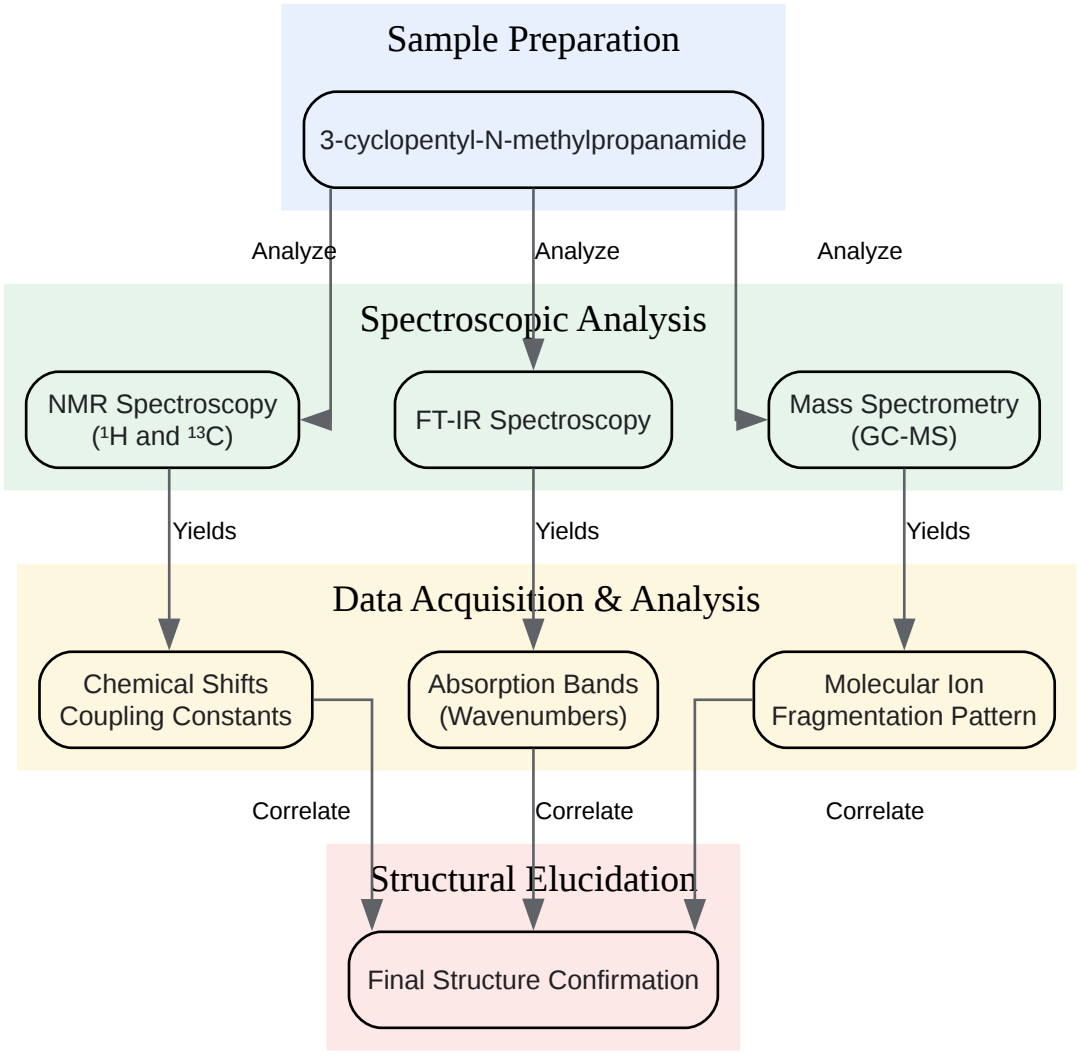
Mass Spectrometry (MS)

- Sample Introduction (Gas Chromatography-Mass Spectrometry - GC-MS):
  - Prepare a dilute solution of the sample in a volatile solvent (e.g., dichloromethane, methanol).
  - Inject a small volume (e.g., 1 µL) of the solution into the GC inlet.
  - The sample is vaporized and separated on the GC column based on its boiling point and polarity.
- Ionization (Electron Ionization - EI): As the sample elutes from the GC column, it enters the ion source of the mass spectrometer where it is bombarded with high-energy electrons (typically 70 eV), causing ionization and fragmentation.
- Mass Analysis: The resulting ions are accelerated into a mass analyzer (e.g., quadrupole, time-of-flight) which separates them based on their mass-to-charge ratio (m/z).
- Detection: The separated ions are detected, and a mass spectrum is generated, plotting ion abundance versus m/z.
- Data Interpretation: Analyze the molecular ion peak to determine the molecular weight and the fragmentation pattern to deduce the structure of the molecule.

Visualizations

Experimental Workflow for Structural Characterization

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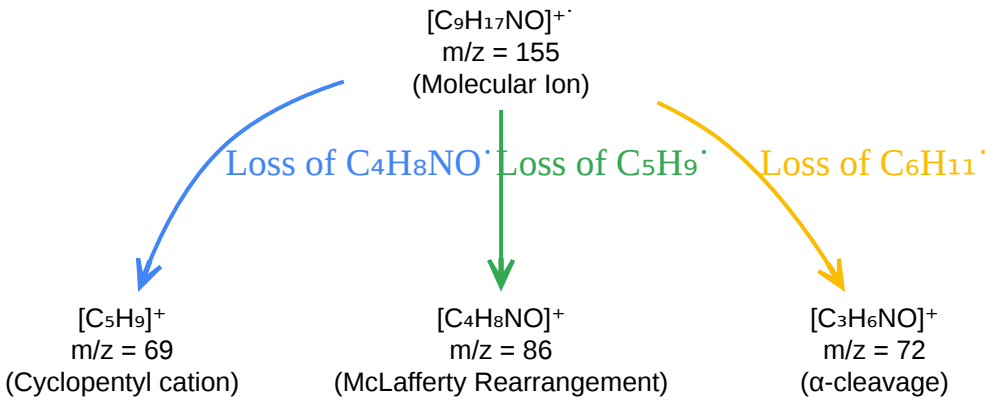


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Caption: Workflow for the structural characterization of an organic compound.

Predicted Mass Spectrum Fragmentation of 3-cyclopentyl-N-methylpropanamide

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Caption: Predicted major fragmentation pathways for **3-cyclopentyl-N-methylpropanamide**.

Conclusion

While a complete experimental dataset for **3-cyclopentyl-N-methylpropanamide** is not publicly available, a comprehensive structural characterization can be confidently predicted. By leveraging fundamental principles of spectroscopy and comparing with structurally related amides, we anticipate a unique spectral fingerprint for this molecule. The tertiary nature of the amide will be clearly discernible in the IR and ^{1}H NMR spectra. The cyclopentyl moiety will produce characteristic signals in the aliphatic region of the NMR spectra and will influence the fragmentation pattern in mass spectrometry. This guide provides a robust framework for researchers to interpret the experimental data of **3-cyclopentyl-N-methylpropanamide** and similar N-alkylated amides, ensuring accurate and reliable structural assignment in their research endeavors.

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